

Application Note: Spectrophotometric Determination of Manganese (II)

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Compound of Interest

Compound Name: *Manganese(ii)bromide*

Cat. No.: *B8814708*

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Abstract

This application note details a robust and highly sensitive spectrophotometric method for the quantitative determination of manganese (II) ions in aqueous solutions. The protocol is based on the oxidation of colorless manganese (II) ions to the intensely purple permanganate ion (MnO_4^-) using a strong oxidizing agent, potassium periodate (KIO_4), in an acidic medium. The resulting permanganate concentration, which is directly proportional to the initial manganese (II) concentration, is quantified by measuring its absorbance at 525 nm. This method is highly suitable for a variety of sample matrices in environmental monitoring, materials quality control, and biological assays. High-purity manganese (II) bromide (MnBr_2) is recommended as the primary standard for the preparation of calibration solutions.

Introduction

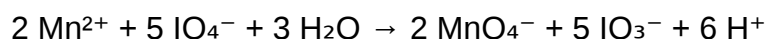
Manganese is an essential trace element but can be toxic at elevated concentrations. Accurate and reliable quantification of manganese is crucial in diverse fields, including environmental science, clinical diagnostics, and industrial quality control. While techniques like Atomic Absorption Spectrometry (AAS) and Inductively Coupled Plasma Mass Spectrometry (ICP-MS)

offer high precision, colorimetric methods provide a cost-effective, simple, and accessible alternative for many laboratories.[1][2]

The classical method of oxidizing Mn(II) to permanganate (MnO_4^-) is noted for its high sensitivity and specificity. The intense purple color of the permanganate ion allows for detection even at low concentrations.[3] This application note provides a detailed protocol for this method, utilizing potassium periodate (KIO_4) as the oxidant.[3][4][5] For calibration purposes, a stable, water-soluble, and high-purity manganese salt is required. Manganese (II) bromide (MnBr_2), a highly water-soluble crystalline solid, serves as an excellent source for preparing accurate manganese standard solutions.[6]

Principle of Detection

The analytical method is based on the oxidation of manganese (II) ions to manganese (VII) ions (in the form of permanganate) in a solution containing nitric and phosphoric acids. Potassium periodate (KIO_4) serves as the oxidizing agent. The reaction is shown below:



The phosphoric acid is added to prevent the precipitation of manganese phosphates and to decolorize any iron (III) ions that may be present by forming a colorless phosphate complex, thus eliminating potential interference. The absorbance of the resulting purple solution is measured at the wavelength of maximum absorbance (λ_{max}) for permanganate, which is approximately 525 nm.[4] According to the Beer-Lambert Law, the absorbance is directly proportional to the concentration of the permanganate ion, and therefore to the initial concentration of manganese (II).

Materials and Methods

3.1 Reagents and Equipment

- Manganese (II) Bromide (MnBr_2): Anhydrous, $\geq 98\%$ purity.
- Potassium Periodate (KIO_4): Analytical reagent grade.
- Phosphoric Acid (H_3PO_4): 85% (w/w), concentrated.

- Nitric Acid (HNO_3): 70% (w/w), concentrated.
- Deionized Water: High-purity, 18.2 M Ω ·cm.
- Spectrophotometer: Capable of measurements in the visible range (e.g., UV-Vis spectrophotometer).
- Volumetric Flasks: Class A (100 mL, 500 mL, 1000 mL).
- Pipettes: Class A volumetric pipettes and micropipettes.
- Heating Plate or Water Bath.
- Glass Cuvettes: 1 cm path length.

3.2 Preparation of Solutions

- Manganese Standard Stock Solution (1000 mg/L Mn):
 - Accurately weigh 0.4063 g of anhydrous Manganese (II) Bromide (MnBr_2).
 - Quantitatively transfer the MnBr_2 to a 100 mL volumetric flask.
 - Dissolve in approximately 50 mL of deionized water.
 - Add 2 mL of concentrated HNO_3 as a preservative.
 - Dilute to the mark with deionized water and mix thoroughly.
- Working Standard Solution (50 mg/L Mn):
 - Pipette 5.00 mL of the 1000 mg/L Mn stock solution into a 100 mL volumetric flask.
 - Dilute to the mark with deionized water and mix thoroughly. Prepare this solution fresh daily.
- Acid Mixture:

- Carefully add 150 mL of concentrated H_3PO_4 and 150 mL of concentrated HNO_3 to 700 mL of deionized water in a 1000 mL volumetric flask.
- Allow the solution to cool to room temperature.
- Dilute to the mark with deionized water and mix.

Experimental Protocols

4.1 Preparation of Calibration Curve

- Label a series of 50 mL volumetric flasks as Blank, S1, S2, S3, S4, and S5.
- Using the 50 mg/L working standard solution, pipette 0, 1.0, 2.0, 4.0, 6.0, and 8.0 mL into the corresponding flasks. This will create standards with concentrations of 0, 1.0, 2.0, 4.0, 6.0, and 8.0 mg/L Mn.
- Add 5 mL of the Acid Mixture to each flask.
- Add approximately 0.4 g of solid KIO_4 to each flask.
- Dilute each solution to approximately 30 mL with deionized water.
- Gently heat the flasks on a heating plate or in a boiling water bath for 10-15 minutes to accelerate the color development.
- Cool the flasks to room temperature.
- Dilute each solution to the 50 mL mark with deionized water and mix thoroughly.
- Allow the solutions to stand for 10 minutes before measurement.
- Measure the absorbance of each standard solution at 525 nm using the "Blank" solution to zero the spectrophotometer.
- Plot a graph of Absorbance vs. Manganese Concentration (mg/L) and determine the linear regression equation.

4.2 Analysis of Unknown Sample

- Pipette an appropriate volume of the unknown sample into a 50 mL volumetric flask (dilute if necessary to fall within the calibration range).
- Follow steps 3 through 10 from the calibration curve protocol (Section 4.1).
- Using the measured absorbance and the linear regression equation from the calibration curve, calculate the concentration of manganese in the sample.
- Account for any initial dilutions to determine the manganese concentration in the original sample.

Data Presentation

Table 1: Calibration Curve Data for Manganese Determination

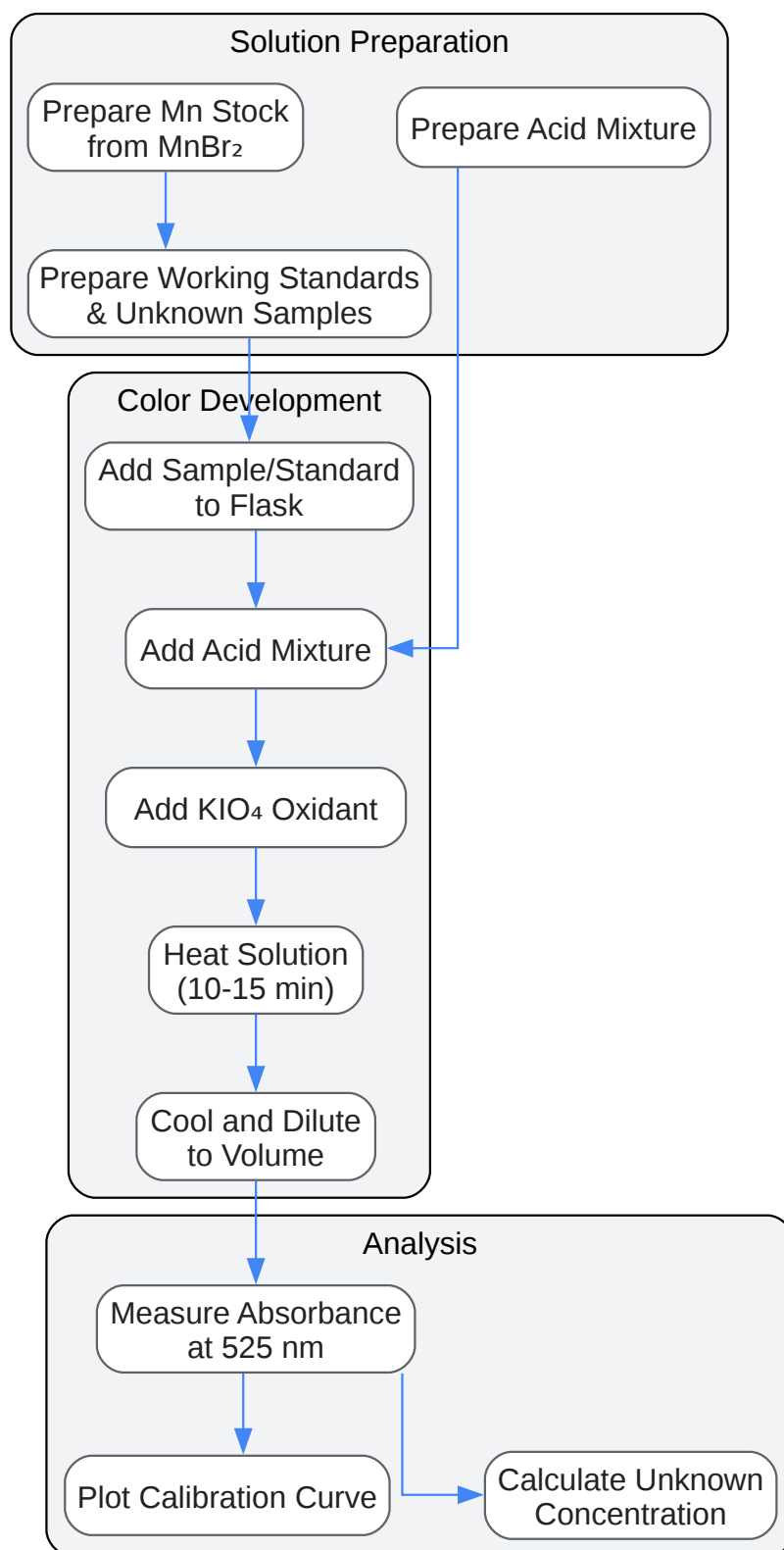
Standard ID	Volume of 50 mg/L Mn Std (mL)	Final Mn Concentration (mg/L)	Absorbance at 525 nm
Blank	0.0	0.0	0.000
S1	1.0	1.0	0.115
S2	2.0	2.0	0.231
S3	4.0	4.0	0.462
S4	6.0	6.0	0.690
S5	8.0	8.0	0.923
Sample	-	Calculated from Absorbance	e.g., 0.354

Note: Absorbance values are representative and will vary by instrument.

Table 2: Performance Characteristics of the Method

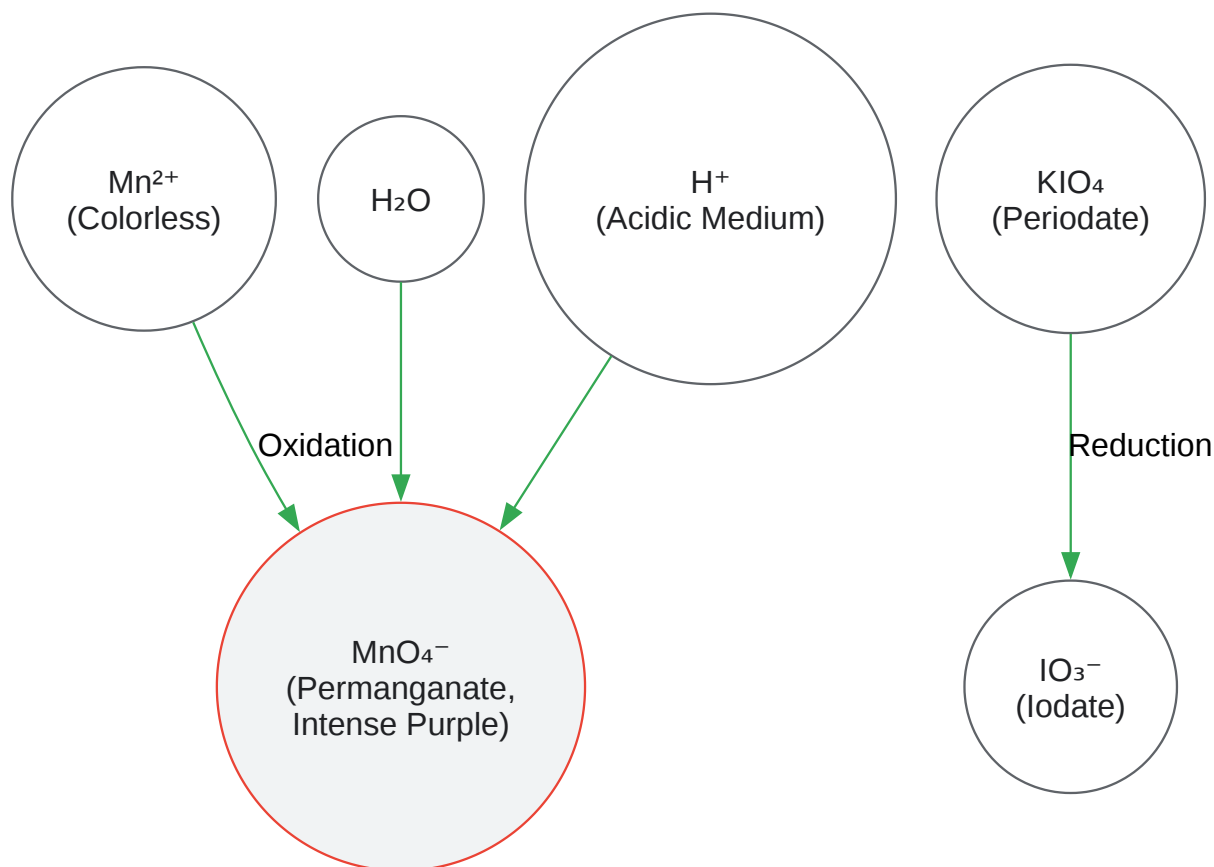
Parameter	Value
Wavelength (λ_{max})	525 nm
Linear Range	1.0 - 8.0 mg/L
Limit of Detection (LOD)	0.3 mg/L[7]
Correlation Coefficient (R^2)	> 0.999
Relative Standard Deviation	< 3%[8]

Visualized Workflows and Pathways



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Caption: Experimental workflow for manganese determination.



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Caption: Chemical principle of Mn(II) oxidation.

Conclusion

The spectrophotometric determination of manganese by oxidation to permanganate is a reliable, sensitive, and cost-effective analytical method. The use of high-purity Manganese (II) Bromide (MnBr_2) ensures the accuracy of calibration standards, which is fundamental to achieving precise and dependable results. This protocol is well-suited for researchers, scientists, and professionals in drug development who require routine analysis of manganese in aqueous samples.

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